Technical Guide: Quantitative Assessment of 5-(Dimethylamino)pentanoic Acid Cellular Kinetics

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Compound of Interest	
Compound Name:	*5-(Dimethylamino)pentanoic Acid*
CAS No.:	*89855-60-7*
Cat. No.:	*B2840591*

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Introduction & Mechanistic Basis

The cellular uptake of 5-DMPA is governed by its physicochemical state. At physiological pH (7.4), 5-DMPA exists primarily as a zwitterion (deprotonated carboxylate

and protonated tertiary amine

). This charge distribution prevents passive diffusion across the lipid bilayer, necessitating specific transport mechanisms.

Key Transport Hypotheses:

- SLC-Mediated Transport: Structural similarity to GABA and lysine suggests potential affinity for Cationic Amino Acid Transporters (CATs, SLC7 family) or GABA transporters (GATs, SLC6 family).
- Fluid-Phase Pinocytosis: Non-specific uptake, particularly relevant if the molecule is generated intracellularly from LNP degradation.

Analytical Challenge: The molecule is highly polar (

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) and does not retain on standard C18 columns. This protocol utilizes Hydrophilic Interaction Liquid Chromatography (HILIC) to ensure retention and separation from matrix salts, coupled with Triple Quadrupole Mass Spectrometry (LC-MS/MS) for femtomole-level sensitivity.

Experimental Design & Architecture

Reagents & Materials

- Analyte: **5-(Dimethylamino)pentanoic Acid** (HCl salt).[1][2]
- Internal Standard (IS): 5-Aminopentanoic acid-d6 or

  -Dimethylglycine-d6 (Structural analog required for matrix correction).
- Cell Lines: HepG2 (Hepatocyte model, primary target for LNPs) or HEK293 (Transporter expression model).
- Lysis/Extraction Buffer: 80:20 Methanol:Water + 0.1% Formic Acid (Cold).

Analytical Workflow Diagram

The following diagram outlines the critical path from cell culture to quantitative data.

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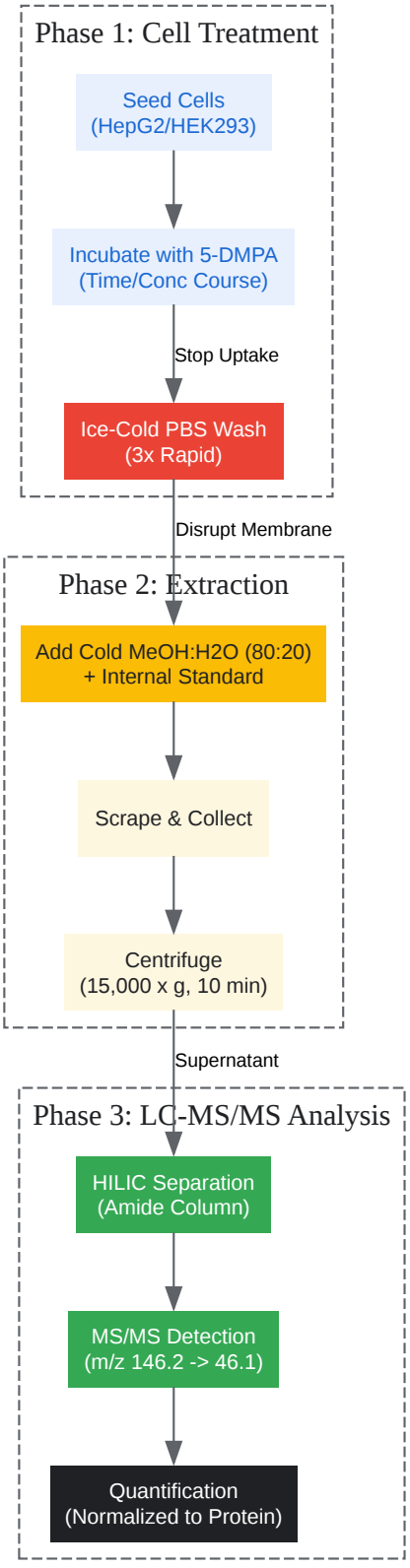

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Caption: End-to-end workflow for the extraction and quantification of polar zwitterions from adherent cell cultures.

Detailed Protocols

Protocol A: LC-MS/MS Method Development (The "Engine")

Objective: Establish a sensitive detection method that retains polar 5-DMPA.

1. Chromatographic Conditions (HILIC):

- Column: Waters XBridge Amide or Phenomenex Kinetex HILIC (2.1 x 100 mm, 1.7 µm). Note: C18 columns will fail to retain this molecule.
- Mobile Phase A: 10 mM Ammonium Formate in Water, pH 3.5.
- Mobile Phase B: Acetonitrile (ACN).
- Gradient:
  - 0-1 min: 90% B (Isocratic hold for retention).
  - 1-4 min: 90% -> 50% B (Elution).
  - 4-6 min: 50% B (Wash).
  - 6.1 min: 90% B (Re-equilibration).
- Flow Rate: 0.4 mL/min.

2. Mass Spectrometry (ESI+):

- Source: Electrospray Ionization, Positive Mode.
- MRM Transitions:
  - Precursor: 146.2 (

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)

- Product 1 (Quantifier): 101.1 (Loss of Dimethylamine/COOH fragment).
- Product 2 (Qualifier): 46.1 (

  fragment).
- Note: Optimize Collision Energy (CE) for each transition (typically 15-25 eV).

Protocol B: Cellular Uptake Assay

Objective: Measure intracellular accumulation while excluding membrane-bound drug.

Step-by-Step Methodology:

- Seeding:
  - Plate HepG2 cells in 6-well plates (

    cells/well).
  - Culture for 24h to reach 80% confluency.
- Treatment:
  - Prepare 5-DMPA dosing solutions in warm media (Range: 1 µM – 1000 µM for kinetic profiling).
  - Aspirate growth media and add 2 mL dosing solution.
  - Incubate at 37°C (Active + Passive) and 4°C (Passive only control) for defined timepoints (e.g., 15, 30, 60, 120 min).
- Termination (Critical Step):
  - Place plate on ice immediately.
  - Aspirate media.

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- Wash 3x with Ice-Cold PBS.Expert Tip: Add 0.5% BSA to the first wash to scavenge non-specifically bound cationic molecules from the plastic and cell surface.

- Lysis & Extraction:
  - Add 500 µL Extraction Buffer (80% MeOH / 20%

    / 0.1% Formic Acid) containing 100 nM Internal Standard.
  - Scrape cells and transfer lysate to microcentrifuge tubes.
  - Vortex vigorously for 30 seconds.
  - Centrifuge at 15,000 x g for 10 minutes at 4°C to precipitate proteins.
- Sample Prep:
  - Transfer 200 µL of supernatant to an LC vial.
  - Optional: Evaporate under

    and reconstitute in 100 µL Mobile Phase (90% ACN) to concentrate sample 2x.
- Normalization:
  - Dissolve the remaining protein pellet in 200 µL 0.1M NaOH/1% SDS.
  - Perform BCA Protein Assay to determine total protein per well.

Data Analysis & Interpretation

Calculation

Calculate the uptake (

) using the Internal Standard (IS) ratio:

Where RF is the Response Factor derived from the calibration curve.

Data Presentation

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Summarize kinetic data in the following format:

Parameter	4°C (Passive)	37°C (Total Uptake)	Active Transport ( )
(pmol/mg protein)	15.2 ± 2.1	145.8 ± 10.5	130.6
Initial Rate ( )	0.5 pmol/min	12.3 pmol/min	11.8 pmol/min
Mechanism	Diffusion/Binding	Active Transport	Energy-Dependent

Interpretation: A significant difference between 37°C and 4°C indicates energy-dependent uptake (endocytosis or active transport). If the ratio is ~1, uptake is passive.

Kinetic Modeling

Fit the concentration-dependent data to the Michaelis-Menten equation to determine transporter affinity:

- : Affinity constant (lower = higher affinity).
- : Passive diffusion coefficient (slope of the linear component).

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